

Personal protective equipment for handling 5-Cyano-2-picoline

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Compound of Interest

Compound Name: 5-Cyano-2-picoline

Cat. No.: B057721

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Essential Safety and Handling Guide for 5-Cyano-2-picoline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **5-Cyano-2-picoline** (also known as 5-Cyano-2-methylpyridine; CAS No. 3222-48-8). Adherence to these guidelines is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Classification

5-Cyano-2-picoline is classified as a hazardous substance.^[1] It is toxic if swallowed, in contact with skin, or if inhaled.^{[1][2]} It is also known to cause skin and serious eye irritation, and may lead to respiratory irritation.^{[1][3]}

GHS Hazard Statements:

- H301: Toxic if swallowed
- H311: Toxic in contact with skin
- H315: Causes skin irritation
- H319: Causes serious eye irritation

- H331: Toxic if inhaled
- H335: May cause respiratory irritation[1]

Quantitative Data Summary

The following table summarizes key quantitative data for **5-Cyano-2-picoline**.

Property	Value	Reference
CAS Number	3222-48-8	[4][5]
Molecular Formula	C ₇ H ₆ N ₂	[6][7]
Molecular Weight	118.14 g/mol	[7]
Appearance	White to pale cream or yellow crystalline powder or solid	[5]
Melting Point	82.0 - 86.0 °C	[5]

Personal Protective Equipment (PPE)

Strict adherence to the use of appropriate personal protective equipment is mandatory when handling **5-Cyano-2-picoline**.

PPE Category	Specifications	Rationale
Eye Protection	Chemical safety goggles or a full-face shield (meeting EN 166 standard or equivalent).	Protects against splashes and dust particles that can cause serious eye irritation. [2] [3]
Hand Protection	Chemically resistant, impervious gloves (e.g., Nitrile rubber). Inspect gloves for tears or punctures before each use.	Prevents skin contact, as the substance is toxic and causes skin irritation. [1] [2]
Body Protection	A chemical-resistant lab coat or apron. For larger quantities, a full-body suit may be necessary.	Protects against contamination of personal clothing and skin. [1] [2]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood. If ventilation is inadequate, a NIOSH/MSHA or European Standard EN 136 approved respirator with an appropriate cartridge is required.	Prevents inhalation of dust or vapors, which are toxic and can cause respiratory irritation. [1]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the procedural steps for the safe handling of **5-Cyano-2-picoline** in a laboratory setting.

1. Preparation and Precautionary Measures:

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[\[2\]](#)
- Work exclusively in a well-ventilated area, preferably within a certified chemical fume hood.
[\[1\]](#)
- Before starting, ensure all required PPE is available and in good condition.
- Keep incompatible materials, such as strong oxidizing agents and acids, away from the work area.

2. Handling the Chemical:

- Don the appropriate PPE as specified in the table above.
- When weighing or transferring the solid, do so carefully to avoid generating dust.
- If any of the chemical comes into contact with skin, immediately wash the affected area with plenty of soap and water and seek medical attention.[1][2]
- In case of eye contact, rinse cautiously with water for several minutes, removing contact lenses if present and easy to do so. Continue rinsing and seek immediate medical attention. [1]
- Avoid eating, drinking, or smoking in the laboratory where this chemical is handled.[1][2]

3. Post-Handling Procedures:

- After handling, thoroughly wash hands and any exposed skin.[1]
- Decontaminate the work area and any equipment used.
- Remove PPE carefully to avoid self-contamination.
- Store **5-Cyano-2-picoline** in a tightly closed container in a dry, cool, and well-ventilated place.[1] The storage area should be secure and locked.[1]

Disposal Plan

Proper disposal of **5-Cyano-2-picoline** and its contaminated materials is crucial to prevent environmental contamination and ensure safety.

- Unused Product and Residues: Waste from this product is classified as hazardous.[3] It must be disposed of through an approved waste disposal plant in accordance with local, regional, and national regulations.[1][3] Do not mix with other waste.
- Contaminated Packaging: The original container should be treated as hazardous waste.[3] Dispose of the container at a hazardous or special waste collection point.[3] Do not reuse the container.
- Spills: In case of a minor spill, carefully sweep up the solid material, avoiding dust generation, and place it in a suitable, labeled container for disposal. For larger spills, evacuate the area and follow emergency procedures.

Workflow for Handling and Disposal

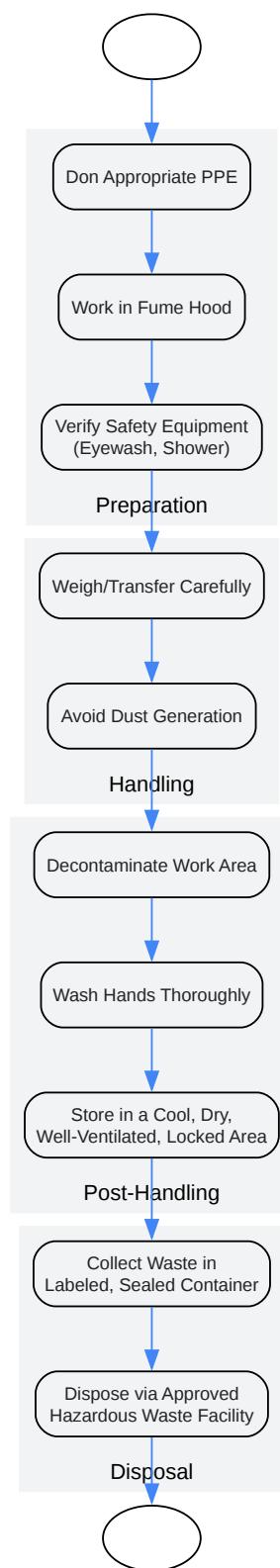


Figure 1. Workflow for Safe Handling and Disposal of 5-Cyano-2-picoline

[Click to download full resolution via product page](#)**Caption: Workflow for Safe Handling and Disposal of 5-Cyano-2-picoline**

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